

The Pharmacokinetics and Bioavailability of Ginsenoside K: A Technical Guide

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Compound of Interest

Compound Name: Ginsenoside K

Cat. No.: B191321

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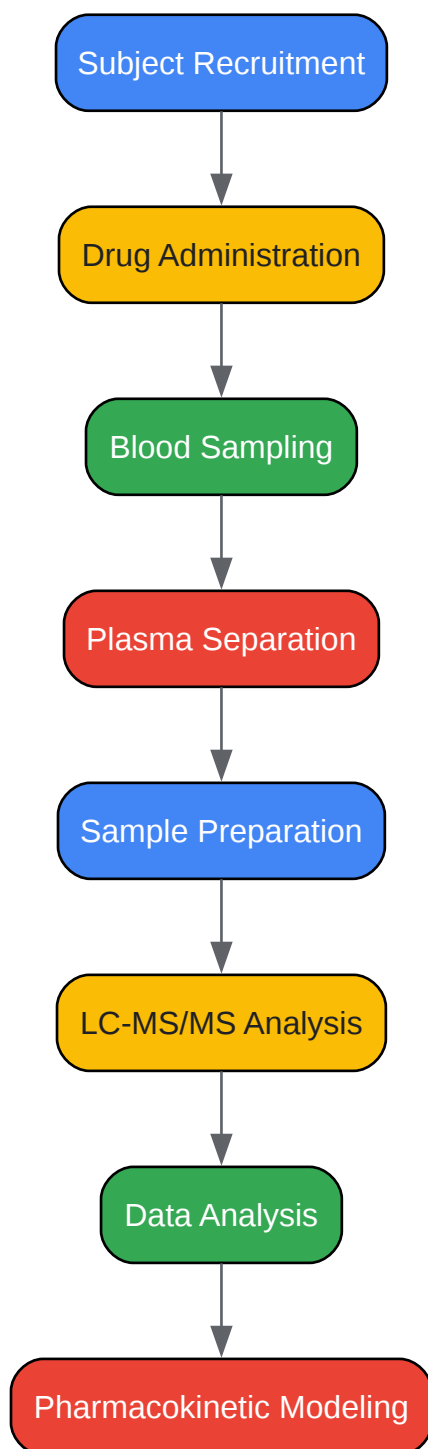
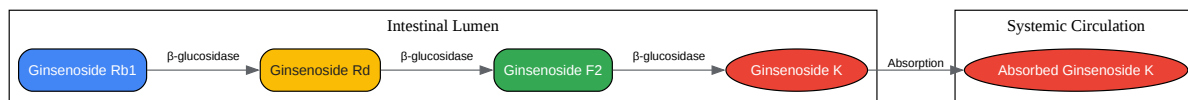
For Researchers, Scientists, and Drug Development Professionals

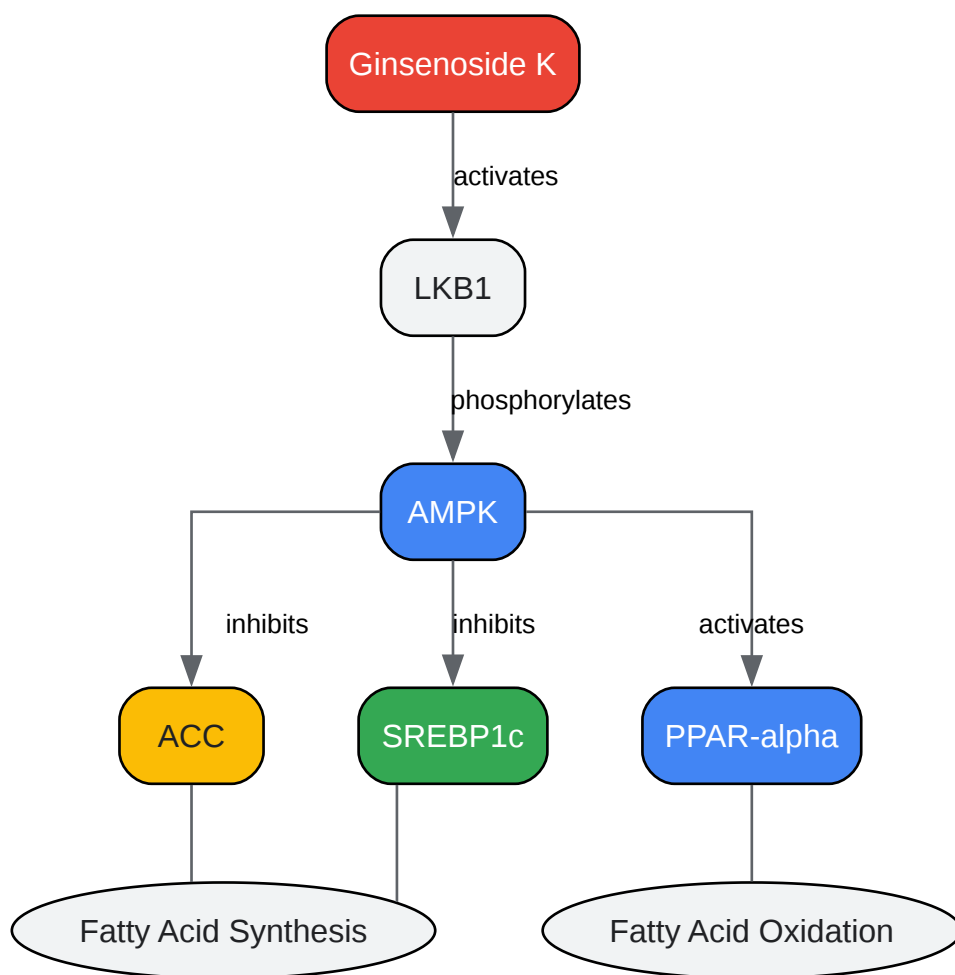
Introduction

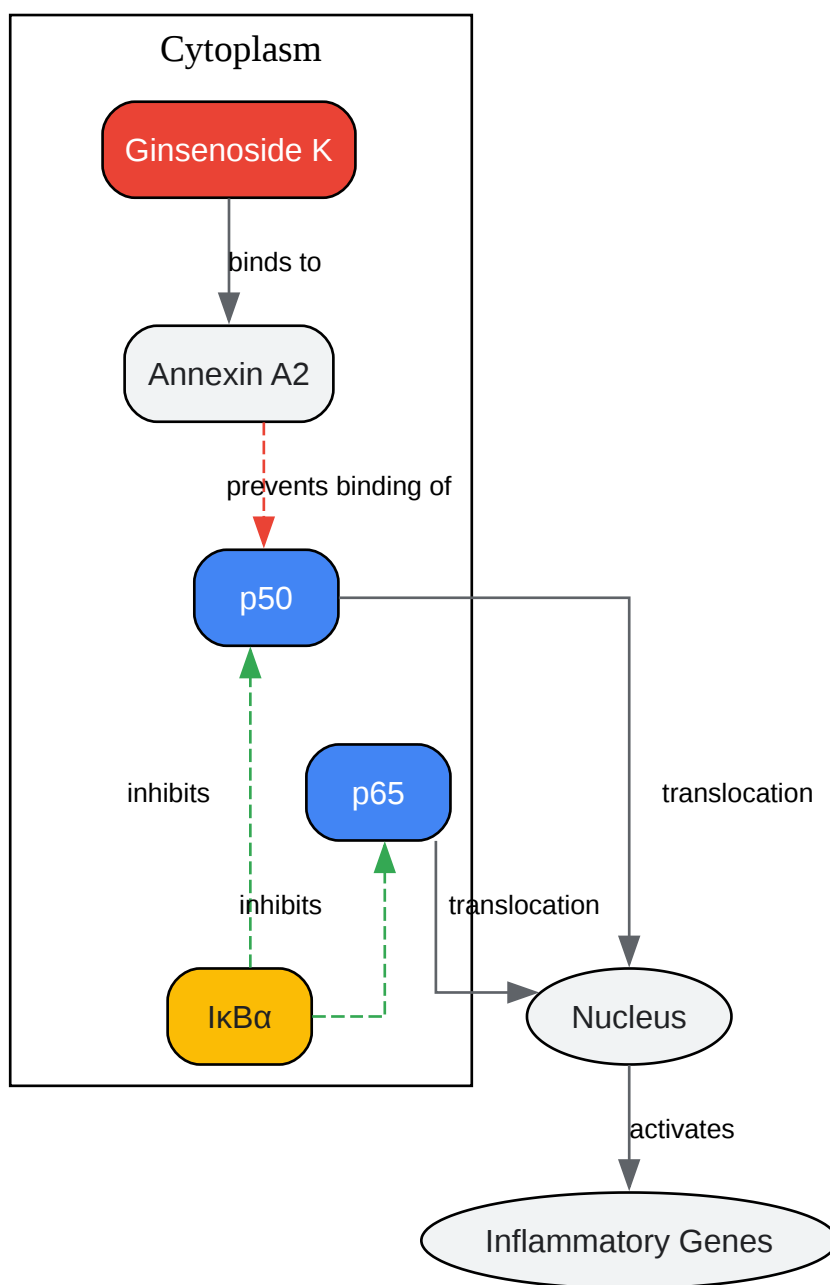
Ginsenoside K, also known as Compound K (CK), is a key intestinal metabolite of protopanaxadiol (PPD)-type ginsenosides found in *Panax ginseng*. Unlike its parent compounds (e.g., ginsenosides Rb1, Rb2, and Rc), **Ginsenoside K** exhibits significantly higher bioavailability and is considered to be one of the primary active forms of ginseng in the body. Its diverse pharmacological activities, including anti-inflammatory, anti-cancer, and anti-diabetic effects, have made it a subject of intense research. This technical guide provides an in-depth overview of the pharmacokinetics and bioavailability of **Ginsenoside K**, summarizing key quantitative data, detailing experimental methodologies, and illustrating relevant biological pathways.

Metabolic Pathway of Ginsenoside K

Ginsenoside K is not naturally abundant in raw ginseng but is formed through the deglycosylation of major PPD-type ginsenosides by intestinal microflora. The metabolic cascade typically involves the sequential cleavage of glucose moieties from the parent ginsenoside.







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